

Cross-Reactivity of Anatoxin-a Antibodies with Homoanatoxin: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Homoanatoxin*

Cat. No.: *B127484*

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For researchers and drug development professionals engaged in the study of cyanotoxins, the specificity of analytical methods is paramount. This guide provides a detailed comparison of the cross-reactivity of anatoxin-a antibodies with its structural analog, **homoanatoxin-a**, supported by experimental data from both commercially available kits and academic research.

Anatoxin-a (ATX) and **homoanatoxin-a** (HTX) are potent neurotoxins produced by various species of cyanobacteria. Structurally, they are very similar, with both possessing a bicyclic secondary amine structure. The key difference lies in the side chain at the C2 position: anatoxin-a has an acetyl group, while **homoanatoxin-a** has a propionyl group, resulting from the incorporation of a propionate instead of an acetate unit during biosynthesis. This subtle structural difference is the basis for the observed cross-reactivity of antibodies developed against anatoxin-a.

Quantitative Comparison of Cross-Reactivity

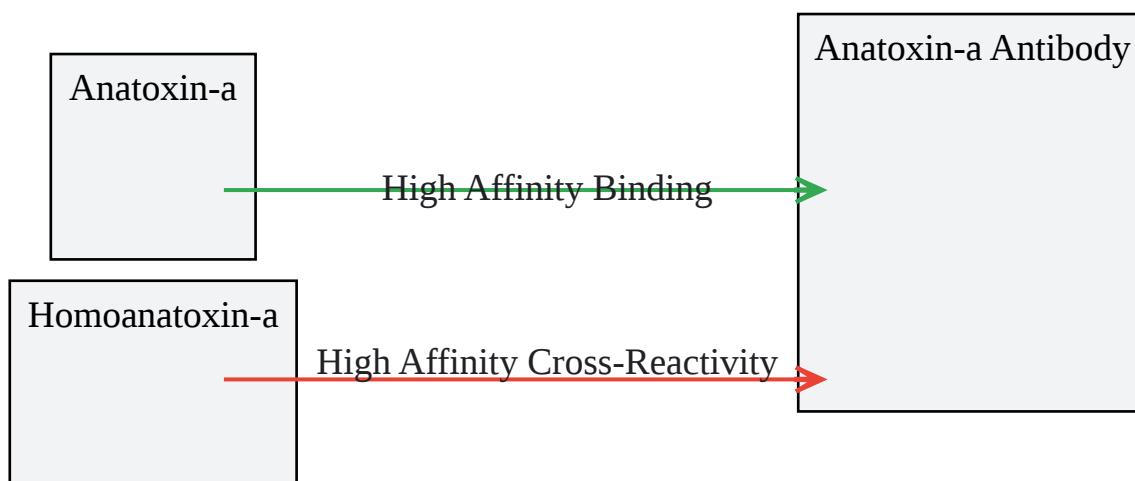
The cross-reactivity of anatoxin-a antibodies with **homoanatoxin-a** has been quantified in several immunoassays. The data below is summarized from a commercial ELISA kit and a recent research publication.

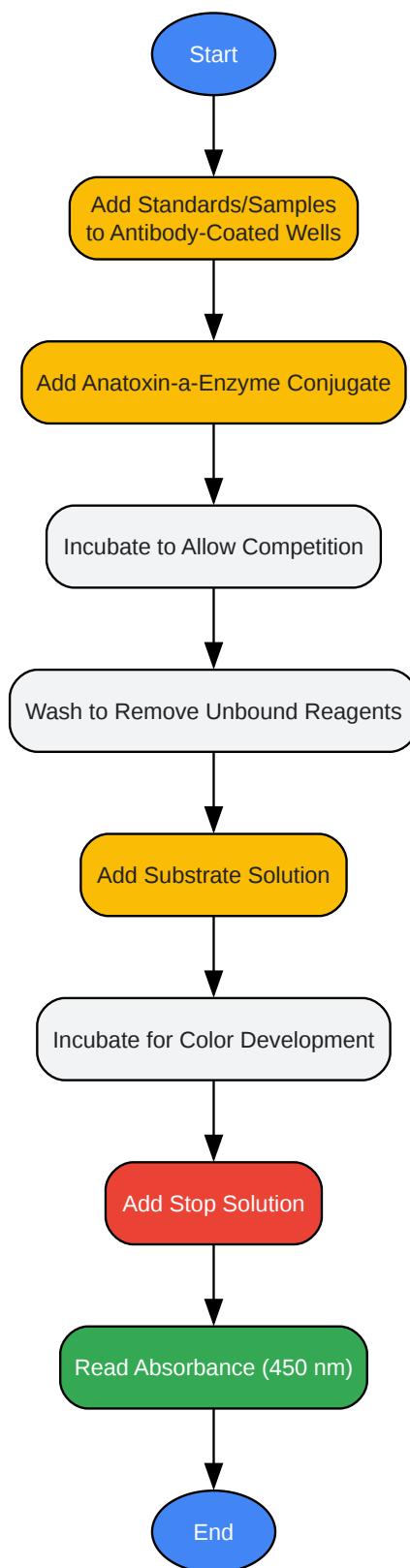
Antibody Source/Assay	Analyte	IC50 (ng/mL)	Cross-Reactivity (%)	Reference
Abraxis Anatoxin-a ELISA Kit	(+)-Anatoxin-a	~1.38	100%	[1]
Homoanatoxin-a	Not explicitly stated	124.8%	[1]	
(-)-Anatoxin-a	Not explicitly stated	0.3%	[1]	
Cevallos-Cedeño et al. (2022)	(+)-Anatoxin-a	0.69 (direct cELISA)	100%	[2] [3]
(+)-Homoanatoxin-a	Not explicitly stated	~150%	[2]	
(-)-Anatoxin-a	Not explicitly stated	Not significant	[2] [3]	
(-)-Homoanatoxin-a	Not explicitly stated	Not significant	[2] [3]	

Cross-reactivity is calculated as (IC50 of anatoxin-a / IC50 of **homoanatoxin-a**) x 100.

Structural Basis for Cross-Reactivity

The high degree of cross-reactivity is a direct consequence of the structural similarity between anatoxin-a and **homoanatoxin-a**. The primary epitope recognized by the antibodies is likely the core bicyclic amine structure, which is identical in both molecules. The minor difference in the length of the alkyl side chain (a single methylene group) does not significantly hinder the binding of the antibody.



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